A Comparative Analysis of the Forensic Soundness of MSAB Tools and Alternatives

Author: BenchChem Technical Support Team. **Date**: December 2025

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An in-depth review of the forensic soundness of leading mobile forensic tools, supported by experimental data from independent testing authorities.

For researchers, scientists, and professionals in drug development, the integrity of digital evidence is paramount. In the realm of mobile forensics, the tools used to extract and analyze data from mobile devices are critical components in ensuring the forensic soundness of the evidence produced. This guide provides a comparative analysis of **MSAB**'s suite of forensic tools, primarily XRY, against other leading alternatives in the market: Cellebrite UFED, Oxygen Forensic Detective, and Magnet AXIOM. The comparison is based on publicly available test reports from the National Institute of Standards and Technology (NIST) Computer Forensics Tool Testing (CFTT) program, which provides a standardized methodology for evaluating forensic tools.

Data Presentation: A Comparative Overview

The following tables summarize the performance of **MSAB** XRY and its alternatives in key areas of mobile device forensics, as documented in various NIST CFTT reports. The results indicate the tool's ability to acquire data from mobile devices and associated media completely and accurately. The terminology used in the tables is defined as follows:

- As Expected: The tool successfully acquired and reported the data.

- Partial: The tool acquired some, but not all, of the expected data.

- Not As Expected: The tool failed to acquire the expected data.

- N/A (Not Applicable): The tool does not support the tested feature.

Table 1: MSAB XRY Test Results Highlights (Based on NIST Reports)

Tool Version	Test Area	Key Findings	Reference
XRY Kiosk v9.1.1	Mobile Device Acquisition	Generally acquired supported data objects completely and accurately, with some noted anomalies in connectivity disruption handling and social media data extraction.	NIST
XRY v9.0.2	Mobile Device Acquisition	Successfully acquired active data from internal memory of supported devices with some exceptions. [1][2]	NIST
XRY v8.1.0	JTAG and Chip-off Analysis	Report on performance in recovering and analyzing mobile device data using advanced methods.[3]	NIST
XRY v9.6 & XAMN v6.2	SQLite Data Recovery	Except for some anomalies, the tool was able to report and recover all supported SQLite database information.[4]	NIST

Table 2: Cellebrite UFED Test Results Highlights (Based on NIST Reports)

Tool Version	Test Area	Key Findings	Reference
UFED 1.1.0.5	Mobile Device Acquisition	Acquired most supported data objects completely and accurately, with exceptions in reporting connectivity disruptions, handling of unread messages, and outgoing messages.	NIST
UFED 1.1.3.3	Smart Phone Acquisition	Acquired all supported data objects completely and accurately from the selected test devices with some specific test case exceptions.	NIST
UFED Touch v6.2.1.17 / Physical Analyzer v6.3.0.284	Mobile Device Acquisition	Detailed results across various mobile devices and UICCs.[5]	NIST
PA – UFED Cloud v7.62.2.9	Cloud Data Extraction	Tested for its ability to extract and report data from supported cloud-based applications.[6]	NIST

Table 3: Oxygen Forensic Detective Test Results Highlights (Based on NIST Reports)

Tool Version	Test Area	Key Findings	Reference
Detective v17.1.0.131	Mobile Device and UICC Acquisition	Comprehensive testing across supported mobile devices and UICCs.[7]	NIST
Detective v15.5.0.110 – Cloud Extractor v9.5.0.19	Cloud Data Extraction	Tested for extracting supported cloud-based application data.[8]	NIST
Suite 2015 – Analyst v7.0.0.408	Mobile Device Acquisition (Android & iOS)	Tested across supported Android and iOS devices.[9]	NIST

Table 4: Magnet AXIOM Test Results Highlights (Based on NIST Reports)

Tool Version	Test Area	Key Findings	Reference
AXIOM v8.1.0.42087	Mobile Device and UICC Acquisition	Tested for its ability to acquire active data from the internal memory of supported mobile devices.[10]	NIST
AXIOM v8.0.0.39753	Cloud Data Extraction	Tested for extracting supported cloud-based application data, with some anomalies in reporting productivity data.[3]	NIST
AXIOM v6.1.0.31400	Mobile Device Acquisition	Acquired all supported data objects completely and accurately for all mobile devices tested, with some anomalies. [11]	NIST

Experimental Protocols

The forensic soundness of the tools evaluated in this guide is determined through a rigorous testing methodology developed by the NIST CFTT program.[1][2][4][5][6][7][8][9][10][11][12] This methodology is based on well-recognized principles for conformance and quality testing. [1][2][4][5][6][7][8][9][10][12] The objective is to provide measurable assurance to the digital forensics community that the tools produce accurate and repeatable results.[1][4][5][6][7][8][9][10][11][12]
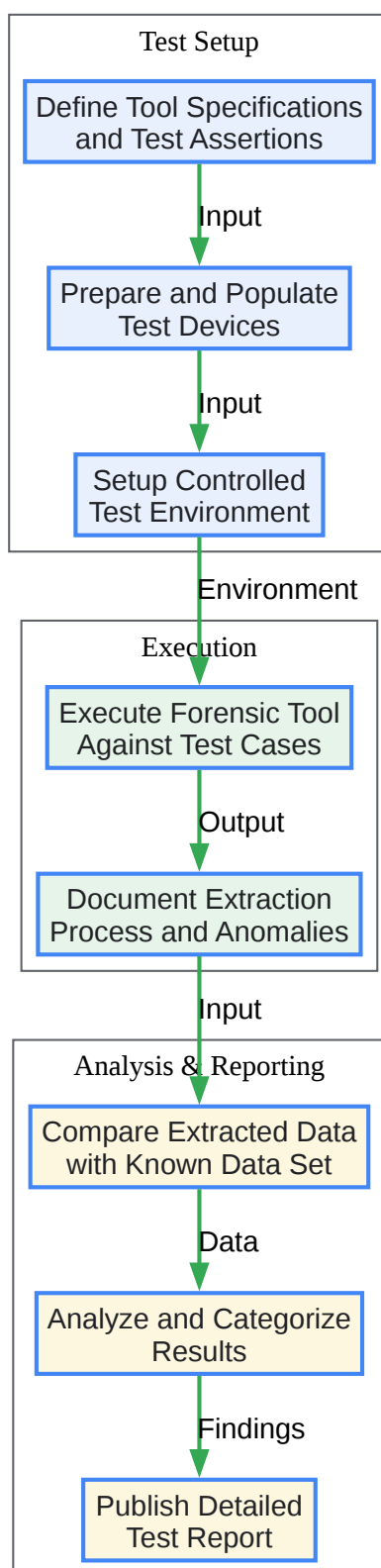
The core components of the experimental protocol include:

- Test Case Development: A comprehensive set of test cases is designed to evaluate the tool's ability to perform specific forensic functions, such as data acquisition from various mobile operating systems (iOS, Android), SIM cards, and cloud services.

- Data Population: Test devices are populated with a known set of data objects, including contacts, call logs, messages, multimedia files, and application data. This allows for a direct comparison between the data on the device and the data extracted by the tool.

- Execution Environment: The tests are conducted in a controlled laboratory environment to ensure consistency and repeatability. The hardware and software configurations of the testbed are meticulously documented.

- Test Execution: The forensic tool is used to acquire data from the populated test devices. The entire process, including any errors or anomalies, is documented.

- Results Analysis: The data extracted by the tool is compared against the original data set on the test device. The results are categorized as "As Expected," "Partial," or "Not As Expected."

- Reporting: A detailed report is published that includes a summary of the findings, a description of the mobile devices and data objects used, the testing environment, and an overview of the test case results.[1]

Mandatory Visualization

The following diagram illustrates the logical workflow of the NIST Computer Forensics Tool Testing (CFTT) process, which is a foundational element in establishing the forensic soundness of digital forensic tools like **MSAB** XRY and its alternatives.

Test Setup

Define Tool Specifications
and Test Assertions

↓ Input

Prepare and Populate
Test Devices

↓ Input

Setup Controlled
Test Environment

↓ Environment

Execution

Execute Forensic Tool
Against Test Cases

↓ Output

Document Extraction
Process and Anomalies

↓ Input

Analysis & Reporting

Compare Extracted Data
with Known Data Set

↓ Data

Analyze and Categorize
Results

↓ Findings

Publish Detailed
Test Report

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Caption: Logical workflow of the NIST CFTT process for forensic soundness.

Conclusion

The forensic soundness of evidence produced by mobile forensic tools is a critical consideration for any scientific or legal application. The NIST CFTT reports provide an invaluable, objective resource for evaluating the capabilities and limitations of tools such as **MSAB** XRY, Cellebrite UFED, Oxygen Forensic Detective, and Magnet AXIOM.

Based on the available data, all the reviewed tools demonstrate a high degree of proficiency in acquiring data from a wide range of mobile devices. However, the NIST reports also highlight specific anomalies and limitations for each tool. These can range from minor discrepancies in data presentation to more significant issues like the failure to extract certain data types or properly handle connectivity interruptions.

For researchers, scientists, and drug development professionals, the key takeaway is the importance of being aware of the specific strengths and weaknesses of the chosen forensic tool. It is recommended to consult the detailed NIST reports for the specific version of the tool being used and to consider the nature of the data that is of primary importance to the investigation. No single tool is perfect, and a comprehensive understanding of its performance in controlled tests is essential for ensuring the integrity and admissibility of the digital evidence. Furthermore, some studies suggest that using a combination of tools can help to validate findings and mitigate the weaknesses of any single tool.

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- To cite this document: BenchChem. [A Comparative Analysis of the Forensic Soundness of MSAB Tools and Alternatives]. BenchChem, [2025]. [Online PDF]. Available at: [https://www.benchchem.com/product/b1677543#a-study-on-the-forensic-soundness-of-evidence-produced-by-msab-tools]

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